Technical Profile: Bis(pentafluorophenyl)phosphinous bromide

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Compound of Interest

Compound Name:	*Bis(pentafluorophenyl)bromophosphine*
CAS No.:	*13648-79-8*
Cat. No.:	*B076026*

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Compound Class: Fluorinated Organophosphorus Reagent CAS Number: 13648-79-8[1][2][3]

Executive Summary

Bis(pentafluorophenyl)phosphinous bromide,

, serves as a pivotal electrophilic phosphorus source in the synthesis of electron-deficient phosphine ligands and frustrated Lewis pairs (FLPs).[1][2][3] Unlike its non-fluorinated analogs (e.g., diphenylphosphinous bromide), the perfluorinated phenyl rings exert a powerful electron-withdrawing inductive effect (

).[1][2][3] This significantly enhances the Lewis acidity of the phosphorus center and increases the lability of the P-Br bond, making it an aggressive electrophile for nucleophilic substitution and a precursor for highly robust catalytic ligands.[1][2][3]

Physicochemical Specifications

Molecular Metrics

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Parameter	Value	Precision Note
Chemical Formula		
Molecular Weight	444.99 g/mol	Calculated using IUPAC atomic weights (dominant isotope contribution weighted).[1][2][3]
Exact Mass	443.894	Monoisotopic mass ( ).[1][2][3]
Appearance	White to off-white crystalline solid	Low-melting solid; often appears as a viscous oil if impure.[1][2][3]
Solubility	DCM, Toluene, THF, Hexane	Hydrolyzes rapidly in wet solvents.[1][2][3]

Structural Composition

The molecule features a pyramidal phosphorus atom bonded to two pentafluorophenyl rings and one bromine atom.[1][2][3] The

groups create a "Teflon-like" steric shield while simultaneously pulling electron density away from the phosphorus, rendering the P-Br bond highly reactive toward nucleophiles (amines, alcohols, carbanions).[1][2][3]

Synthetic Architecture

The synthesis of

requires strict exclusion of moisture.[1][2][3] While direct Grignard addition to

is possible, it often leads to mixtures of mono-, bis-, and tris-substituted products.[1][2][3] The Reductive Bromination Pathway is the industry standard for high-purity isolation.[1][2][3]

Protocol: Reductive Bromination from Secondary Phosphine

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This method ensures selective formation of the P-Br bond without over-substitution.[1][2][3]

Reagents:

- Precursor: Bis(pentafluorophenyl)phosphine,

  .[1][2][3]
- Brominating Agent: Elemental Bromine (

) or N-Bromosuccinimide (NBS).[1][2][3]
- Solvent: Anhydrous Dichloromethane (DCM).[1][2][3]

Step-by-Step Methodology:

- Setup: Flame-dry a 2-neck Schlenk flask and purge with Argon.
- Dissolution: Dissolve

  (1.0 eq) in DCM at -78°C (dry ice/acetone bath).
- Addition: Add

  (1.0 eq) dropwise as a solution in DCM. The reaction is exothermic.[1][2][3]
  - Observation: The orange color of bromine should disappear immediately upon contact, indicating rapid consumption.[1][2][3]
- Warm-up: Allow the mixture to warm to room temperature over 2 hours.
- Isolation: Remove solvent in vacuo. The residue is washed with cold pentane to remove trace impurities.[1][2][3]

Synthetic Workflow Diagram

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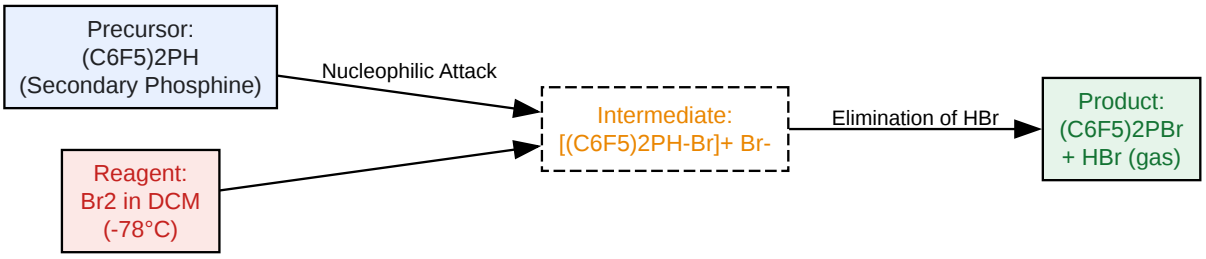

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Caption: Stoichiometric conversion of secondary phosphine to phosphinous bromide via electrophilic bromination.

Reactivity & Applications

Mechanistic Behavior

The electron-poor nature of the

groups makes the phosphorus atom in

significantly more electrophilic than in

.[1][2][3]

- Hydrolysis Sensitivity:

  Note: Unlike alkyl phosphines, the resulting phosphinous acid exists predominantly in the oxide tautomer form due to the electronegativity of the substituents.[1][2][3]

- Ligand Synthesis (Nucleophilic Substitution):

  Used to attach the

  moiety to chiral backbones for asymmetric catalysis.[1][2][3]

Application Workflow: Frustrated Lewis Pair (FLP) Precursor

This compound is a precursor to the Lewis Acid component or the "masked" Lewis Base in FLP systems used for hydrogen activation.[1][2][3]

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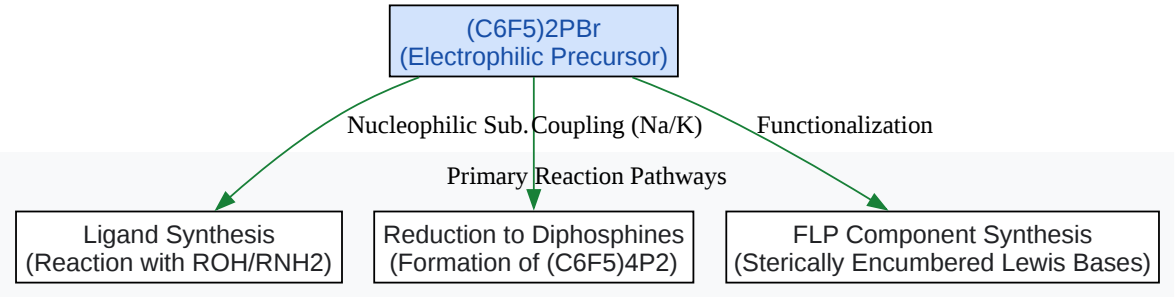

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Caption: Divergent utility of (C6F5)2PBr in organometallic synthesis and catalysis.

Handling & Safety Protocols

Warning: This compound releases Hydrogen Bromide (HBr) upon contact with moisture.[1][2][3] HBr is corrosive and toxic.[1][2][3]

- Inert Atmosphere: All manipulations must occur in a glovebox (

  or

  atmosphere,

  ppm

) or using strict Schlenk techniques.
- Glassware: Silanized glassware is recommended to prevent surface hydrolysis, though standard flame-dried borosilicate is acceptable for short-term handling.[1][2][3]
- Storage: Store at -20°C under inert gas. The compound may darken over time due to trace disproportionation; verify purity by

  NMR (typically a singlet around +20 to +40 ppm region, distinct from the doublet of the

  precursor) before use.[1][2][3]

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- Spill Control: Do not use water. Neutralize with solid sodium carbonate or dry lime/sand mixture.[1][2][3]

References

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